

An In-Depth Technical Guide to the Physicochemical Properties of N-(Bromomethyl)phthalimide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(Bromomethyl)isoindoline

Cat. No.: B15223367

[Get Quote](#)

Disclaimer: Initial research for "**5-(Bromomethyl)isoindoline**" did not yield sufficient data for a comprehensive technical guide. Due to the scarcity of information on this specific compound, this guide will focus on the closely related and well-characterized molecule, N-(Bromomethyl)phthalimide (CAS No. 5332-26-3). This compound, also known as 2-(bromomethyl)isoindoline-1,3-dione, serves as a valuable proxy for understanding the properties and reactivity of a bromomethyl-substituted isoindoline derivative.

This guide is intended for researchers, scientists, and drug development professionals, providing a detailed overview of the physicochemical properties, synthesis, and reactivity of N-(Bromomethyl)phthalimide.

Core Physicochemical Properties

N-(Bromomethyl)phthalimide is a white to off-white crystalline solid.^[1] Its chemical structure makes it a potent electrophilic reagent, widely utilized in organic synthesis.^[1] The key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₆ BrNO ₂	[2]
Molecular Weight	240.05 g/mol	[2][3]
Melting Point	152-155 °C	[2]
Boiling Point	318.9±25.0 °C (Predicted)	[4]
Solubility	Decomposes in water. Soluble in various organic solvents.	[2][4]
pKa	-2.72±0.20 (Predicted)	[4]
Appearance	White to off-white crystalline powder	[1]

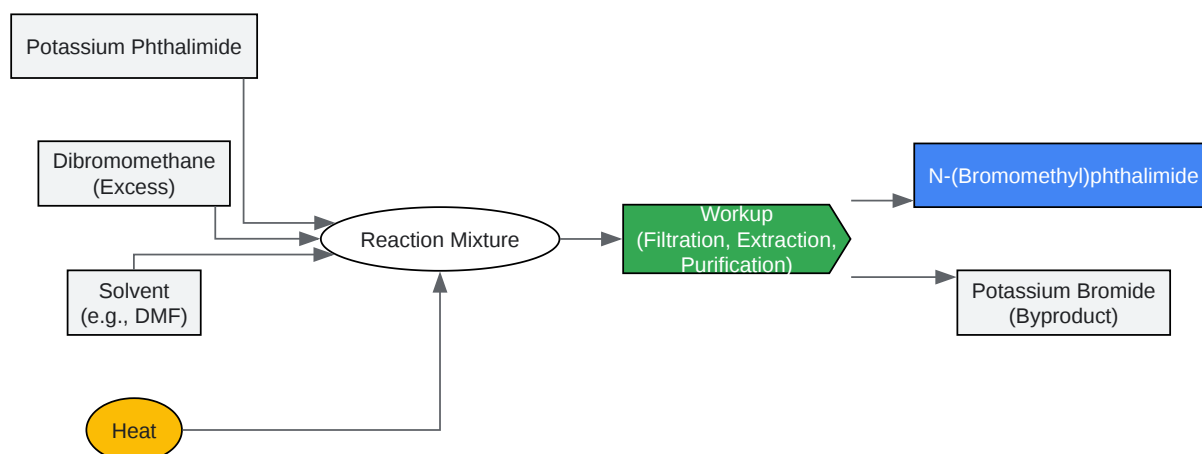
Stability and Storage: N-(Bromomethyl)phthalimide is sensitive to moisture and light.[2][4] It should be stored in a dark, inert atmosphere, and for long-term storage, it is recommended to keep it in a freezer at temperatures under -20°C.[4]

Experimental Protocols

Synthesis of N-(Bromomethyl)phthalimide

A common method for the synthesis of N-(Bromomethyl)phthalimide involves the reaction of phthalimide with formaldehyde and hydrobromic acid.[5] Another approach is the bromination of N-methylphthalimide.[5] A detailed experimental protocol based on the Gabriel synthesis is described below.

Reaction:



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for N-(Bromomethyl)phthalimide.

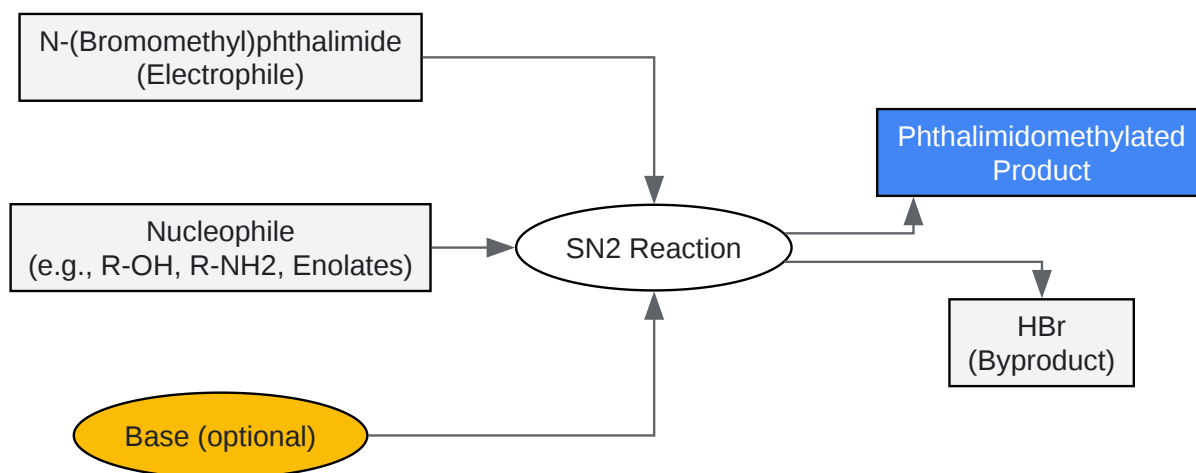
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend potassium phthalimide in an excess of dibromomethane, which serves as both a reactant and a solvent. A high-boiling polar aprotic solvent such as dimethylformamide (DMF) can also be used.
- **Reaction:** Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. If a precipitate of potassium bromide forms, it can be removed by filtration. The excess dibromomethane is removed under reduced pressure.
- **Extraction:** The residue is then dissolved in a suitable organic solvent (e.g., dichloromethane or ethyl acetate) and washed with water to remove any remaining inorganic salts.

- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated. The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol-water, to yield pure N-(Bromomethyl)phthalimide as a crystalline solid.

Reactivity and Applications

N-(Bromomethyl)phthalimide is a versatile reagent in organic synthesis, primarily functioning as a phthalimidomethylating agent. The presence of the electron-withdrawing phthalimide group makes the methylene protons acidic and the bromine a good leaving group, rendering the carbon atom highly electrophilic.



[Click to download full resolution via product page](#)

Caption: General reactivity of N-(Bromomethyl)phthalimide.

Its primary application is in the Gabriel synthesis of primary amines. It allows for the introduction of a protected amino group, which can later be deprotected under various conditions to yield the free amine. This methodology is crucial in the synthesis of a wide array of active pharmaceutical ingredients (APIs).^[1]

Beyond the Gabriel synthesis, N-(Bromomethyl)phthalimide is used in:

- **Alkylation of various nucleophiles:** It readily reacts with alcohols, thiols, and carbanions to introduce the phthalimidomethyl group.

- Synthesis of heterocyclic compounds: It serves as a key building block for the construction of more complex molecular frameworks.
- Polymer science: It has been used as an initiator in atom transfer radical polymerization (ATRP).
- Agrochemical development: Its reactivity is harnessed to synthesize new pesticide candidates.^[5]

The phthalimide moiety itself is a recognized pharmacophore, and its derivatives have shown a broad spectrum of biological activities, including anti-inflammatory, anticancer, and antimicrobial properties.^[6] The use of N-(Bromomethyl)phthalimide as a synthetic intermediate allows for the incorporation of this privileged scaffold into new drug candidates.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. nbinnno.com [nbinnno.com]
 2. nbinnno.com [nbinnno.com]
 3. Synthesis routes of N-(Bromomethyl)phthalimide [benchchem.com]
 4. N-(Bromomethyl)phthalimide CAS#: 5332-26-3 [m.chemicalbook.com]
 5. Page loading... [wap.guidechem.com]
 6. Phthalimide as a versatile pharmacophore scaffold: Unlocking its diverse biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physicochemical Properties of N-(Bromomethyl)phthalimide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15223367#physicochemical-properties-of-5-bromomethyl-isoindoline\]](https://www.benchchem.com/product/b15223367#physicochemical-properties-of-5-bromomethyl-isoindoline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com